

In-Depth Technical Guide: Handling and Storage of Solid 2-Picolineborane

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Compound of Interest

Compound Name: 2-Picolineborane

CAS No.: 3999-38-0

Cat. No.: B1247430

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential procedures for the safe handling and storage of solid **2-Picolineborane** (CAS 3999-38-0). Adherence to these guidelines is critical to ensure personnel safety, maintain the integrity of the compound, and achieve reliable experimental outcomes.

Compound Identification and Properties

2-Picolineborane is a versatile and stable amine-borane complex widely utilized as a reducing agent in organic synthesis, particularly in reductive aminations. It serves as a less toxic and more stable alternative to other reducing agents like sodium cyanoborohydride.

Physical and Chemical Properties

The physical and chemical properties of **2-Picolineborane** are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₆ H ₁₀ BN	
Molecular Weight	106.96 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	44-48 °C (111-118 °F)	
Density	1.297 g/mL at 25 °C	
Flash Point	100 °C (212 °F)	
Solubility	Very soluble: Methanol, THF, diglyme, benzene. Slightly soluble: Water, cyclohexane. Sparingly soluble: Dichloromethane, Ethyl Acetate.	N/A
Stability	Stable under recommended storage conditions. Samples have been stored for over a year in air without significant decomposition. Moisture-sensitive.	N/A

Safety and Hazard Information

Solid **2-Picolineborane** is a hazardous chemical that requires careful handling to mitigate risks. The primary hazards are its flammability, toxicity, and reactivity with water.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Solids	1	H228: Flammable solid
Substances and mixtures which in contact with water emit flammable gases	2	H261: In contact with water releases flammable gas
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	1	H330: Fatal if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

NFPA 704 Hazard Diamond

The NFPA 704 diamond for **2-Picolineborane** provides a quick visual representation of the hazards associated with the compound.

- Health (Blue): 2 - Can cause temporary incapacitation or residual injury.
- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.
- Instability (Yellow): 2 - Readily undergoes violent chemical change at elevated temperatures and pressures.
- Special (White): W - Reacts with water in a dangerous manner.

Handling Protocols

Due to its air and moisture sensitivity, solid **2-Picolineborane** should be handled under an inert atmosphere (e.g., argon or nitrogen) in a glovebox or using Schlenk line techniques.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Picolineborane**.

PPE	Specification
Eye Protection	Tightly fitting safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.
Skin and Body Protection	Flame-retardant lab coat and closed-toe shoes.
Respiratory Protection	For operations outside of a ventilated enclosure or if dust is generated, a full-face respirator with appropriate cartridges should be used.

Experimental Protocol: Weighing and Dispensing in a Glovebox

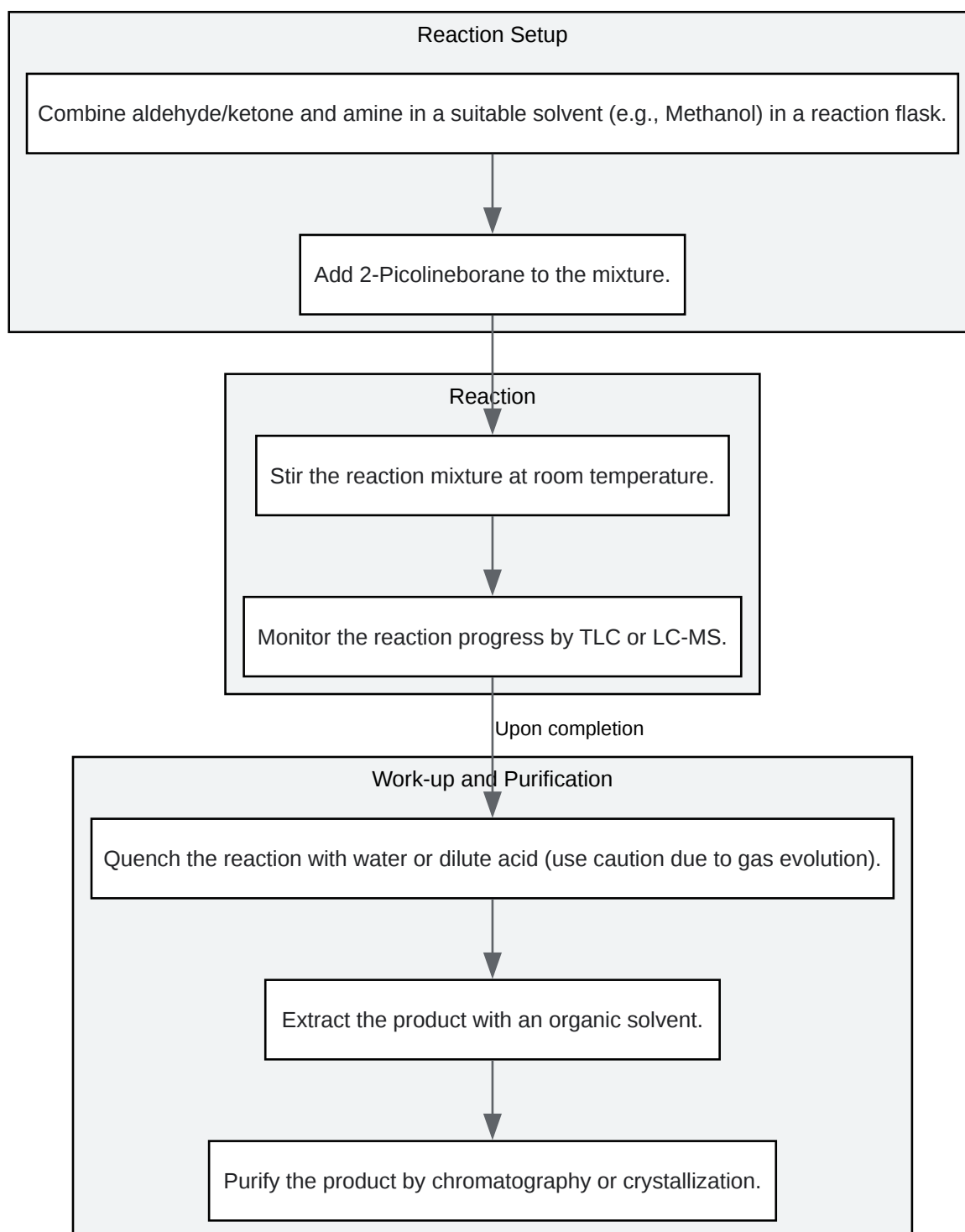
This protocol outlines the procedure for safely weighing and dispensing solid **2-Picolineborane** in an inert atmosphere glovebox.

- Preparation:
 - Ensure the glovebox has a dry, inert atmosphere (low ppm O₂ and H₂O).
 - Gather all necessary equipment: a clean, dry reaction flask with a stopper, a spatula, a weighing boat, and the container of **2-Picolineborane**.
 - Transfer all items into the glovebox antechamber and perform at least three evacuate-refill cycles before moving them into the main chamber.
- Weighing:
 - Inside the glovebox, carefully open the **2-Picolineborane** container.

- Using a clean, dry spatula, transfer the desired amount of the solid to the weighing boat on a tared balance.
- Record the weight.
- Transfer to Reaction Vessel:
 - Carefully transfer the weighed solid from the weighing boat into the reaction flask.
 - Securely stopper the reaction flask.
- Cleanup and Storage:
 - Securely close the main container of **2-Picolineborane**.
 - Clean any spills within the glovebox using appropriate procedures.
 - Remove the stoppered reaction flask from the glovebox via the antechamber, performing the evacuate-refill cycles.

Experimental Workflow: Reductive Amination (General Procedure)

2-Picolineborane is an effective reagent for the one-pot reductive amination of aldehydes and ketones.



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Caption: General workflow for a one-pot reductive amination using **2-Picolineborane**.

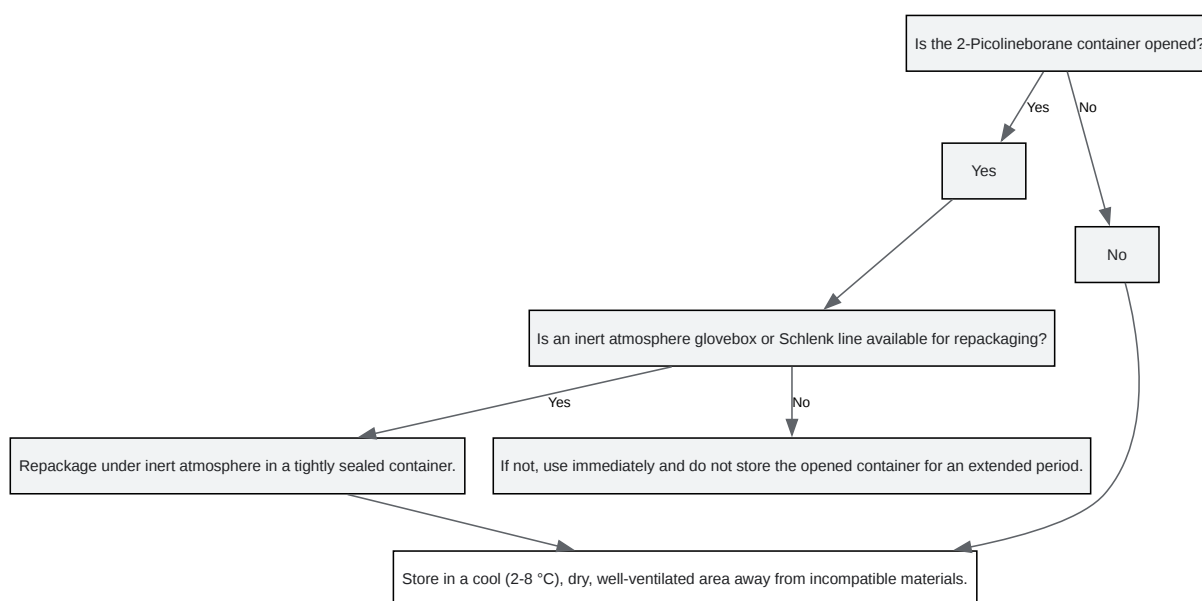
Storage and Stability

Proper storage of **2-Picolineborane** is crucial to maintain its integrity and prevent hazardous situations.

Storage Conditions

- Temperature: Store in a cool, dry, well-ventilated place. Recommended storage temperature is 2-8 °C.
- Atmosphere: Store under an inert gas (e.g., argon or nitrogen).
- Container: Keep the container tightly closed.
- Incompatibilities: Store away from incompatible materials such as water, acids, and strong oxidizing agents.

Logical Decision Tree for Storage



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Caption: Decision tree for the appropriate storage of solid **2-Picolineborane**.

Chemical Compatibility and Reactivity

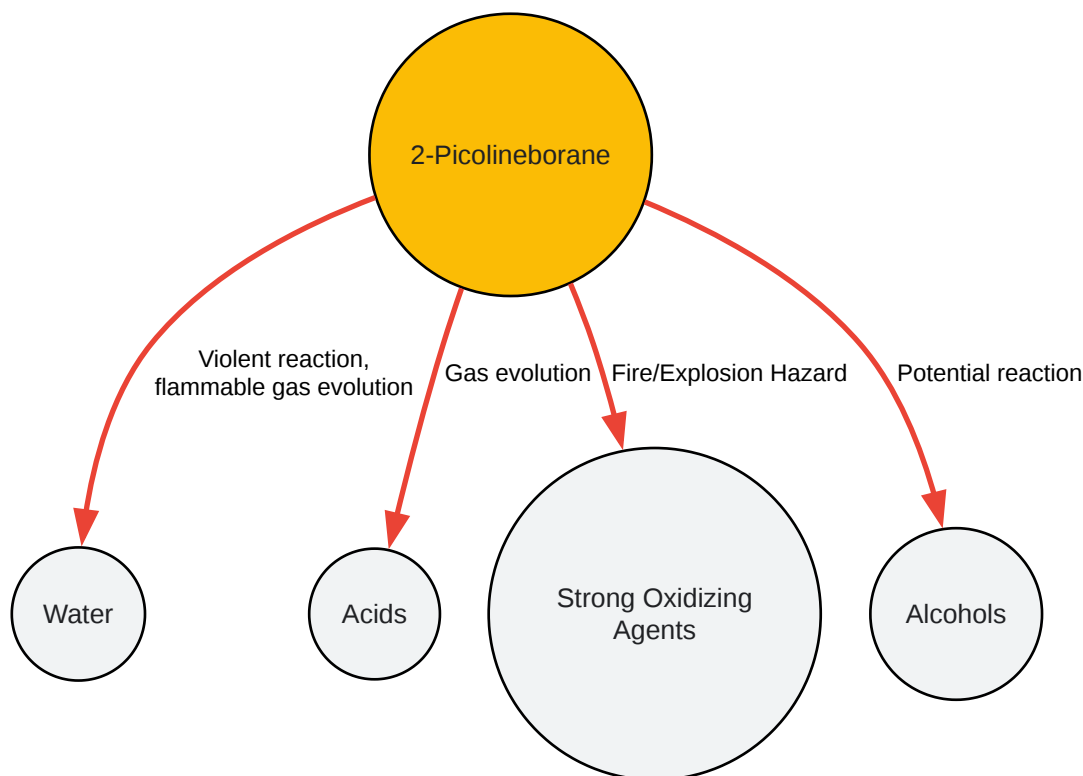
Understanding the chemical incompatibilities of **2-Picolineborane** is essential to prevent hazardous reactions.

Incompatible Materials

- Water: Reacts violently with water, releasing flammable gases (hydrogen). Do not use water to extinguish fires involving **2-Picolineborane**.
- Acids: Reacts with acids, potentially forming dihydrogen and other gases.

- Strong Oxidizing Agents: Incompatible with strong oxidizing agents.
- Alcohols: May react with alcohols. Segregate from alcohols.

Chemical Incompatibility Chart



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Caption: Chemical incompatibility chart for **2-Picolineborane**.

Spill and Waste Management

Spill Response

- Evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection.
- Prevent the spill from coming into contact with water or moisture.
- Cover the spill with a dry, inert absorbent material (e.g., sand or vermiculite).

- Carefully sweep up the absorbed material and place it in a sealed container for disposal.
- Do not use water to clean up spills.

Waste Disposal

- Dispose of waste **2-Picolineborane** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of **2-Picolineborane** in waste streams containing acids or oxidants.

This technical guide is intended to provide comprehensive information for the safe handling and storage of solid **2-Picolineborane**. Always consult the Safety Data Sheet (SDS) for the most current and detailed information before working with this compound.

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